

Unveiling the Chemical Landscape of Sodium Bismuth Tartrate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium bismuth tartrate

Cat. No.: B196111

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Sodium Bismuth Tartrate, a coordination complex of bismuth, sodium, and tartaric acid, has a rich history in medicinal chemistry, primarily recognized for its therapeutic applications in gastrointestinal disorders. This technical guide provides an in-depth exploration of its chemical properties, offering valuable data and experimental insights for researchers and professionals in drug development. The compound is typically a white to off-white crystalline powder, with its stability and solubility being notably influenced by pH and temperature.

Physicochemical Properties

A comprehensive summary of the key physicochemical properties of **Sodium Bismuth Tartrate** is presented below, offering a clear comparison of its fundamental characteristics.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₂ BiNaO ₆	[1][2][3]
Molecular Weight	Approximately 378.02 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[4]
Solubility	Soluble in water	[4]
Thermal Decomposition	Dehydration occurs at ~100°C; Decomposition of the tartrate ligand occurs between 240°C and 280°C.	[1]
Bismuth Content	The bismuth content in complex salts of bismuth and alkali tartrate can vary widely, from 35% to 75%. Commercial preparations often contain 70-74% bismuth. A typical specification for pharmaceutical grade is 35.0-42.0%.	[5]

Experimental Protocols

Detailed experimental protocols are crucial for the replication and advancement of scientific research. Below are methodologies for key experiments related to the synthesis and analysis of **Sodium Bismuth Tartrate**, based on established practices.

Synthesis of Sodium Bismuth Tartrate (Conventional Precipitation Method)

This protocol outlines a common method for synthesizing **Sodium Bismuth Tartrate**.^[1] The process is critically dependent on pH and temperature control to ensure the formation of the desired product.

Materials:

- Bismuth Subnitrate
- Nitric Acid
- Tartaric Acid
- Sodium Hydroxide or Sodium Bicarbonate
- Distilled Water

Procedure:

- Dissolve bismuth subnitrate in nitric acid.
- In a separate container, prepare a solution of tartaric acid.
- Slowly add the tartaric acid solution to the bismuth nitrate solution with constant stirring.
- Carefully add a base (sodium hydroxide or sodium bicarbonate) to the mixture to facilitate the formation of the **Sodium Bismuth Tartrate** complex. The pH should be carefully monitored and controlled. For instance, some methods specify maintaining a pH between 2.2 and 2.3 to ensure the stability of the colloidal solution.
- The resulting precipitate is collected through filtration.
- The precipitate is then washed thoroughly with distilled water to remove any impurities.
- Finally, the purified **Sodium Bismuth Tartrate** is dried under controlled conditions.

A historical method also describes treating bismuth oxide with a warm solution of tartaric acid, followed by the addition of potassium tartrate and neutralization with sodium hydroxide.^[1]

Determination of Bismuth Content by Complexometric Titration

This method provides a quantitative analysis of the bismuth content in a sample of **Sodium Bismuth Tartrate**.^{[6][7]}

Materials:

- **Sodium Bismuth Tartrate** sample
- Nitric Acid (concentrated)
- Deionized Water
- EDTA (Ethylenediaminetetraacetic acid) solution of known concentration
- Xylenol Orange indicator
- Buffer solution (to maintain pH 1-2)

Procedure:

- Accurately weigh a sample of **Sodium Bismuth Tartrate**.
- Dissolve the sample in concentrated nitric acid.
- Heat the solution gently to ensure complete dissolution.
- Dilute the solution with deionized water.
- Adjust the pH of the solution to a range of 1-2 using a suitable buffer.
- Add a few drops of Xylenol Orange indicator.
- Titrate the solution with a standardized EDTA solution.
- The endpoint is indicated by a sharp color change.
- The concentration of bismuth in the sample can be calculated based on the volume and concentration of the EDTA solution used.

Structural Analysis by X-ray Diffraction (XRD)

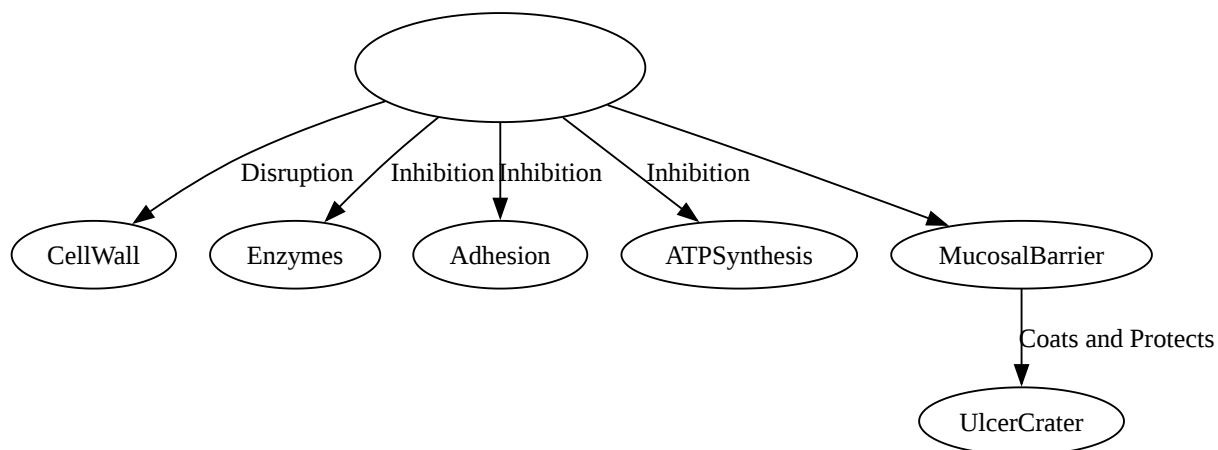
Powder X-ray Diffraction (PXRD) is a powerful non-destructive technique used to analyze the crystal structure and phase purity of **Sodium Bismuth Tartrate**.^[1]

Procedure:

- A finely powdered sample of **Sodium Bismuth Tartrate** is prepared.
- The sample is mounted on a sample holder.
- The sample is irradiated with a monochromatic X-ray beam.
- The intensity of the diffracted X-rays is measured as a function of the diffraction angle (2θ).
- The resulting diffraction pattern, a plot of intensity versus 2θ , is unique to the crystalline structure of the compound.
- This pattern can be compared to standard diffraction databases to confirm the identity and purity of the **Sodium Bismuth Tartrate**. The technique can also be used to monitor phase transformations that may occur during thermal decomposition.^[1]

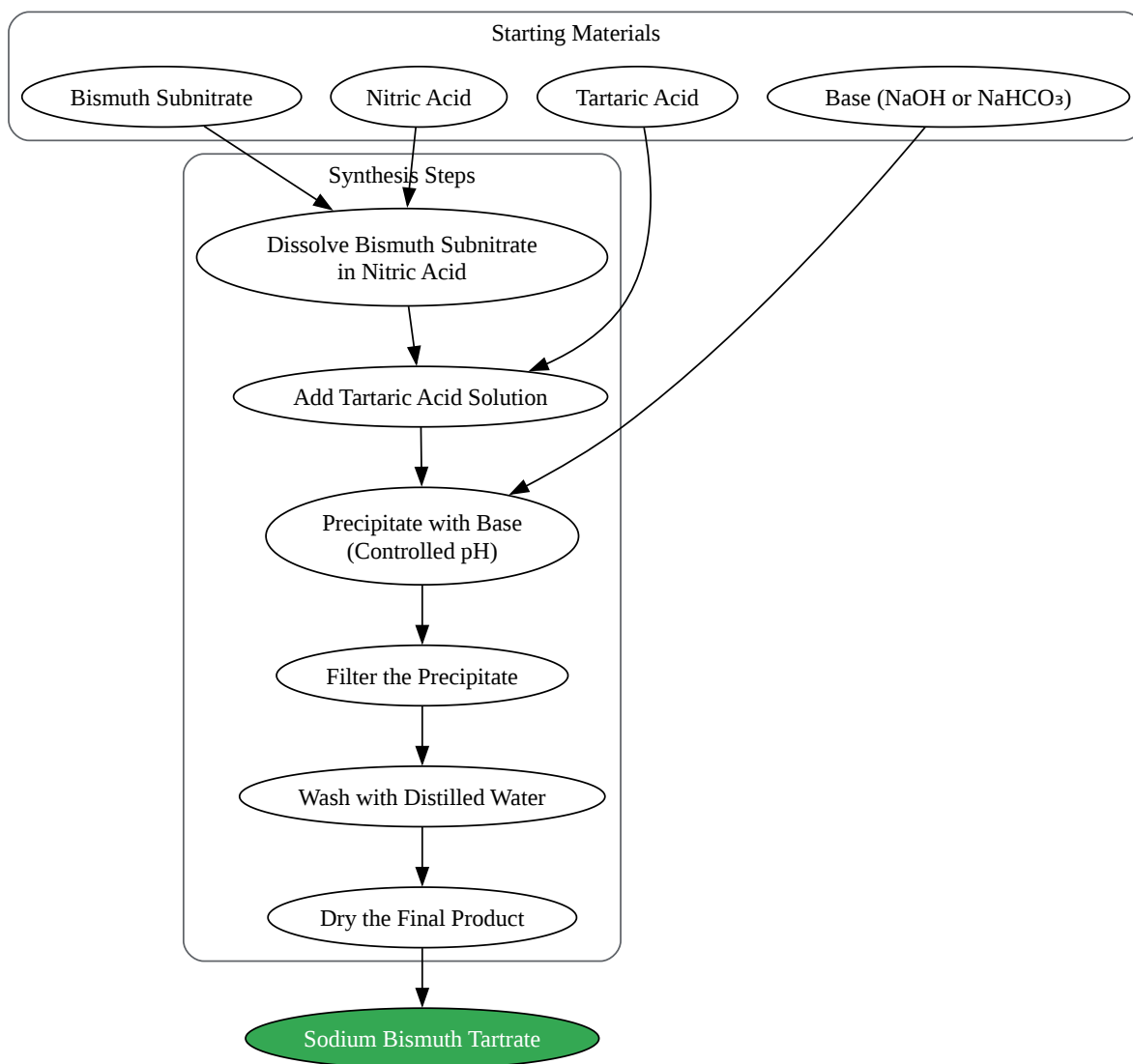
Mechanism of Action and Logical Workflows

Sodium Bismuth Tartrate is particularly effective against *Helicobacter pylori*, the primary bacterium associated with peptic ulcers. Its mechanism of action is multifaceted, targeting the bacterium through several pathways.^{[8][9][10][11]}



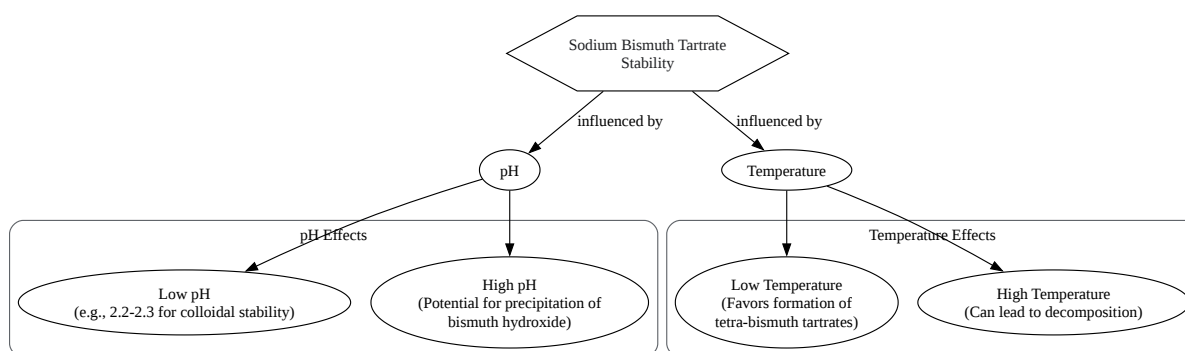
[Click to download full resolution via product page](#)

The synthesis of **Sodium Bismuth Tartrate** can be visualized as a clear experimental workflow.



[Click to download full resolution via product page](#)

The stability of **Sodium Bismuth Tartrate** is a critical factor in its formulation and storage, being significantly influenced by both pH and temperature.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sodium Bismuth Tartrate|CAS 31586-77-3|Research Compound [benchchem.com]
- 2. Bismuth sodium tartrate | C₄H₂BiNaO₆ | CID 76971117 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. GSRS [precision.fda.gov]
- 4. CAS 31586-77-3: Bismuth sodium tartrate | CymitQuimica [cymitquimica.com]

- 5. ocb-pharmaceutical.com [ocb-pharmaceutical.com]
- 6. par.nsf.gov [par.nsf.gov]
- 7. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]
- 8. researchgate.net [researchgate.net]
- 9. Role of Bismuth in the Eradication of Helicobacter pylori - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. The actions of bismuth in the treatment of Helicobacter pylori infection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Unveiling the Chemical Landscape of Sodium Bismuth Tartrate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b196111#what-are-the-chemical-properties-of-sodium-bismuth-tartrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com